

Pyridine Hydrochloride: A Comprehensive Technical Profile of its Physicochemical Properties

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Compound of Interest

Compound Name: *Pyridine hydrochloride*

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This in-depth technical guide provides a detailed overview of the melting and boiling points of **pyridine hydrochloride**, a compound of significant interest in pharmaceutical and chemical research. This document outlines the core physicochemical properties, presents detailed experimental protocols for their determination, and offers a logical workflow for these analytical procedures.

Core Physicochemical Data

The melting and boiling points of **pyridine hydrochloride** are critical parameters for its handling, purification, and application in various synthetic processes. A summary of these properties is presented below.

Property	Value	Source(s)
Melting Point	140 - 147 °C	[1] [2]
143 - 147 °C	[3]	
144 °C	[4]	
145 - 147 °C	[5] [6]	
147 °C	[7] [8] [9]	
Boiling Point	222.5 °C	
222 - 224 °C	[1] [3] [5] [6]	[4]
224 °C	[7] [8] [9]	

It is important to note that **pyridine hydrochloride** is a stable salt, and simple heating under vacuum is not an effective method for removing HCl, as the compound tends to melt rather than decompose into pyridine and HCl.[\[10\]](#) The compound is also hygroscopic, meaning it readily absorbs moisture from the air, which can influence its physical properties.[\[1\]](#)[\[3\]](#)

Experimental Protocols

Accurate determination of melting and boiling points is fundamental to chemical analysis. The following are detailed methodologies for these key experiments.

Melting Point Determination

The capillary method is the most common technique for determining the melting point of a crystalline solid like **pyridine hydrochloride**.[\[7\]](#) This can be performed using a Thiele tube or a digital melting point apparatus.

1. Sample Preparation:

- Ensure the **pyridine hydrochloride** sample is thoroughly dry and in a fine powdered form.
[\[11\]](#) Any residual solvent can act as an impurity and depress the melting point range.
- Obtain a capillary tube sealed at one end.

- Introduce a small amount of the powdered sample into the open end of the capillary tube.
- Gently tap the sealed end of the tube on a hard surface to pack the sample down. The packed sample height should be between 2-4 mm to ensure an accurate and narrow melting range.[\[11\]](#)[\[12\]](#)

2. Thiele Tube Method:

- Apparatus Setup:
 - Attach the capillary tube containing the sample to a thermometer using a small rubber band or a slice of rubber tubing. The sample should be aligned with the thermometer bulb.[\[1\]](#)
 - Fill a Thiele tube with a high-boiling point, non-flammable liquid (e.g., mineral oil or silicone oil) to a level above the side-arm junction.[\[9\]](#)
 - Insert the thermometer and attached capillary tube into the Thiele tube, ensuring the sample is immersed in the oil and the rubber band is above the oil level to prevent it from softening and detaching.
- Heating and Observation:
 - Gently heat the side arm of the Thiele tube with a Bunsen burner or microburner.[\[3\]](#)[\[8\]](#) The design of the Thiele tube promotes convection currents, ensuring uniform heating of the oil bath.[\[9\]](#)
 - Heat rapidly at first to get an approximate melting point, then allow the apparatus to cool slightly.
 - For an accurate measurement, heat slowly, at a rate of 1-2 °C per minute, as the temperature approaches the expected melting point.
 - Record the temperature at which the first drop of liquid is observed (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).[\[3\]](#)[\[12\]](#)

3. Digital Melting Point Apparatus Method:

- Apparatus Setup:
 - Turn on the digital melting point apparatus and allow it to stabilize.[\[13\]](#)
 - Insert the prepared capillary tube into the sample holder of the apparatus.[\[7\]](#)
- Heating and Observation:
 - Set the starting temperature to about 10-15 °C below the expected melting point.[\[13\]](#)
 - Set the heating rate (ramp rate) to 1-2 °C per minute for an accurate measurement.[\[14\]](#)
 - Observe the sample through the magnifying eyepiece.
 - Record the temperature at the onset of melting (first liquid drop) and when the sample is completely molten.[\[14\]](#) Many modern instruments can automatically detect and record the melting range.

Boiling Point Determination

For liquids, distillation is the standard method for determining the boiling point.[\[4\]](#) Since **pyridine hydrochloride** is a solid at room temperature, this method would be applicable to a molten sample, though its high boiling point and potential for decomposition must be considered.

1. Simple Distillation Method:

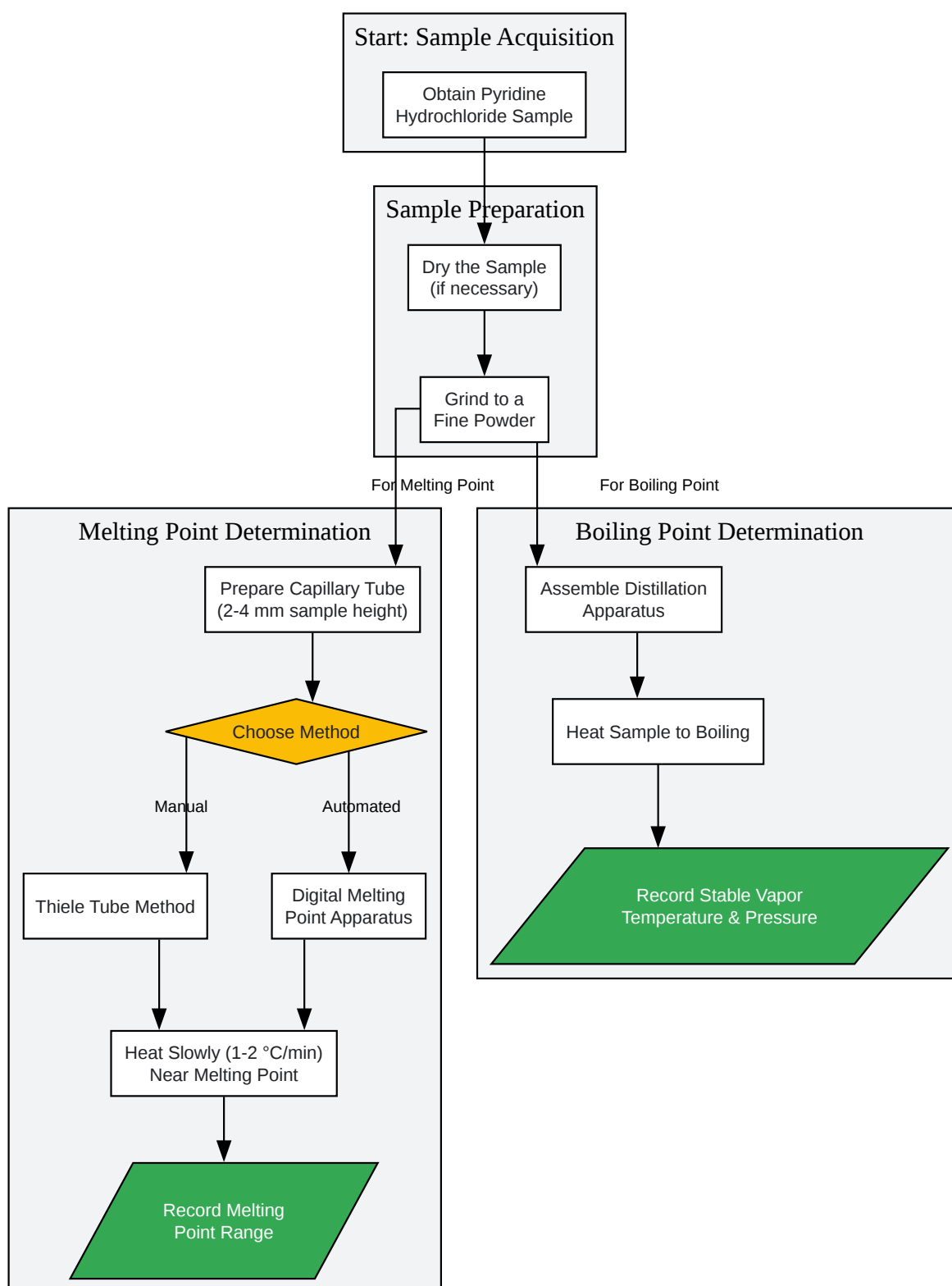
- Apparatus Setup:
 - Place a sample of the substance (at least 5 mL for an accurate reading) and a few boiling chips into a distillation flask.[\[6\]](#)[\[15\]](#)
 - Assemble a simple distillation apparatus, ensuring all joints are secure.
 - Position the thermometer so that the top of the bulb is level with the bottom of the side arm leading to the condenser. This ensures the thermometer measures the temperature of the

vapor in equilibrium with the boiling liquid.^[4]

- Heating and Observation:
 - Heat the distillation flask gently.
 - Observe the temperature as the liquid begins to boil and the vapor rises to immerse the thermometer bulb.
 - The boiling point is the stable temperature at which the liquid and its vapor are in equilibrium, observed as a constant reading on the thermometer while the liquid is actively distilling.^[16]^[17]
 - Record the barometric pressure, as boiling point is dependent on the external pressure.^[6]

Logical Workflow for Physicochemical Characterization

The following diagram illustrates the logical workflow for determining the melting and boiling points of a chemical substance like **pyridine hydrochloride**.



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Figure 1. Workflow for determining the melting and boiling points.

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